

# Technical Guide: GHS Classification & Safety Profile of 4-Fluoro-2-methoxybenzotrile[1]

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## Compound of Interest

Compound Name: 4-Fluoro-2-methoxybenzotrile

CAS No.: 191014-55-8

Cat. No.: B069021

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## Executive Summary

**4-Fluoro-2-methoxybenzotrile** (CAS: 103966-66-1) is a critical intermediate in the synthesis of pharmaceutical active ingredients (APIs), particularly in the development of kinase inhibitors and central nervous system (CNS) agents.[1] Its utility stems from the unique electronic properties conferred by the ortho-methoxy and para-fluoro substituents relative to the nitrile handle.[1]

However, this utility comes with specific toxicological risks.[1][2][3][4][5] While often classified as "Harmful" (Category 4), a significant subset of safety notifications elevate it to "Toxic" (Category 3), necessitating a conservative, high-integrity safety protocol.[1][2] This guide provides a definitive GHS classification, supported by mechanistic toxicological insights and field-proven handling strategies.[1][2]

## Chemical Identity & Physicochemical Context[1][2][5][6][7][8][9][10][11]

Understanding the physical state and structural reactivity is the first step in accurate hazard assessment.[1][2] The 4-fluoro and 2-methoxy groups modulate the lipophilicity and metabolic stability of the benzotrile core.[1]

Parameter	Data	Relevance to Safety
Chemical Name	4-Fluoro-2-methoxybenzotrile	Primary Identifier
CAS Number	103966-66-1	Verification Key
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FNO	MW: 151.14 g/mol
Physical State	Solid (Crystalline Powder)	Inhalation risk (Dust)
Melting Point	75°C – 77°C	Solid at room temp; melt hazard if heated
Solubility	Low in water; Soluble in organics (DMSO, MeOH)	Skin absorption vector

## GHS Classification Matrix

The following classification reflects the consensus data from major chemical suppliers and ECHA notifications. Note the "Senior Scientist Note" regarding the divergence in Acute Toxicity categorization.

Signal Word:WARNING (Note: Treat as DANGER if high-purity batch data is unavailable, due to potential Acute Tox. 3 variance).

## Hazard Statements (H-Codes)

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [1][5]
Acute Toxicity (Dermal)	4	H312	Harmful in contact with skin.[1][2][5]
Acute Toxicity (Inhal.)	4	H332	Harmful if inhaled.[1][2][4][5]
Skin Corrosion/Irrit.	2	H315	Causes skin irritation. [1][2][6][7]
Eye Damage/Irrit.	2A	H319	Causes serious eye irritation.[1][2][4][6][8]
STOT - Single Exp.	3	H335	May cause respiratory irritation.[1][4]



*Critical Variance: Approximately 20% of industry notifications classify this substance as Acute Tox. 3 (H301/H311/H331 - Toxic).[1] In drug development environments, the "Precautionary Principle" dictates that you handle this material assuming the higher toxicity threshold until specific LD50 data confirms otherwise.[2]*

## Precautionary Statements (P-Codes) - Priority Selection

- Prevention: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection).[1][2]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap/water), P305+P351+P338 (IF IN EYES: Rinse cautiously).[1][2]
- Storage/Disposal: P403+P233 (Store in well-ventilated place), P501 (Dispose per local regulations).[1][2]

## Toxicological Mechanisms & Risk Assessment

To move beyond simple compliance, we must understand why this molecule is hazardous.[1][2]

The toxicity profile is driven by the benzonitrile core and its metabolic activation.[1][2]

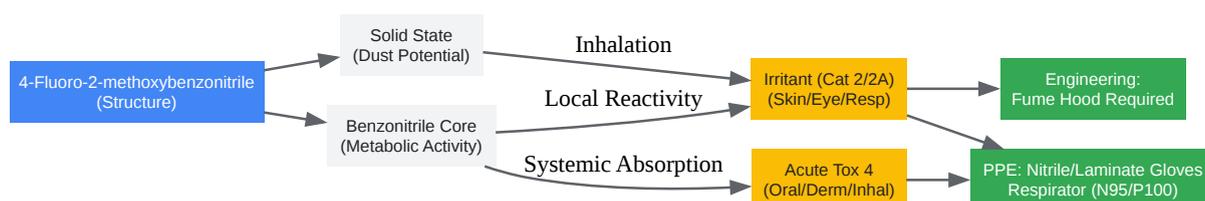
### Mechanistic Insight: The Nitrile Factor

Aromatic nitriles are generally more stable than aliphatic nitriles, but they are not metabolically inert.[2]

- **Metabolic Activation:** The primary risk involves oxidative metabolism via Cytochrome P450 enzymes.[1][2] While the para-fluorine blocks metabolism at the 4-position, the nitrile moiety can still undergo alpha-hydroxylation (though difficult on aromatic rings) or, more likely, the molecule acts as a direct electrophile causing irritation.[1][2]
- **Cyanide Liberation:** Unlike aliphatic nitriles, **4-Fluoro-2-methoxybenzonitrile** does not rapidly liberate cyanide ions in neutral aqueous conditions.[1][2] However, in vivo metabolism can slowly release cyanide, contributing to the acute toxicity profile (H302/H312/H332).[1][2]
- **Irritation Pathway:** The lipophilic nature (enhanced by the methoxy group) allows the compound to penetrate the stratum corneum, where it acts as a local irritant to mucous membranes (H315, H319, H335).[1][2]

### Visualization: Classification Logic

The following diagram illustrates the logical flow from chemical structure to the assigned GHS controls.



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Caption: Logical derivation of GHS controls from physicochemical and structural properties.

## Operational Safety & Handling Protocols

As a Senior Scientist, reliance on "standard precautions" is insufficient. The following protocols are specific to the handling of fluorinated benzonitriles.

### Engineering Controls (The First Line of Defense)

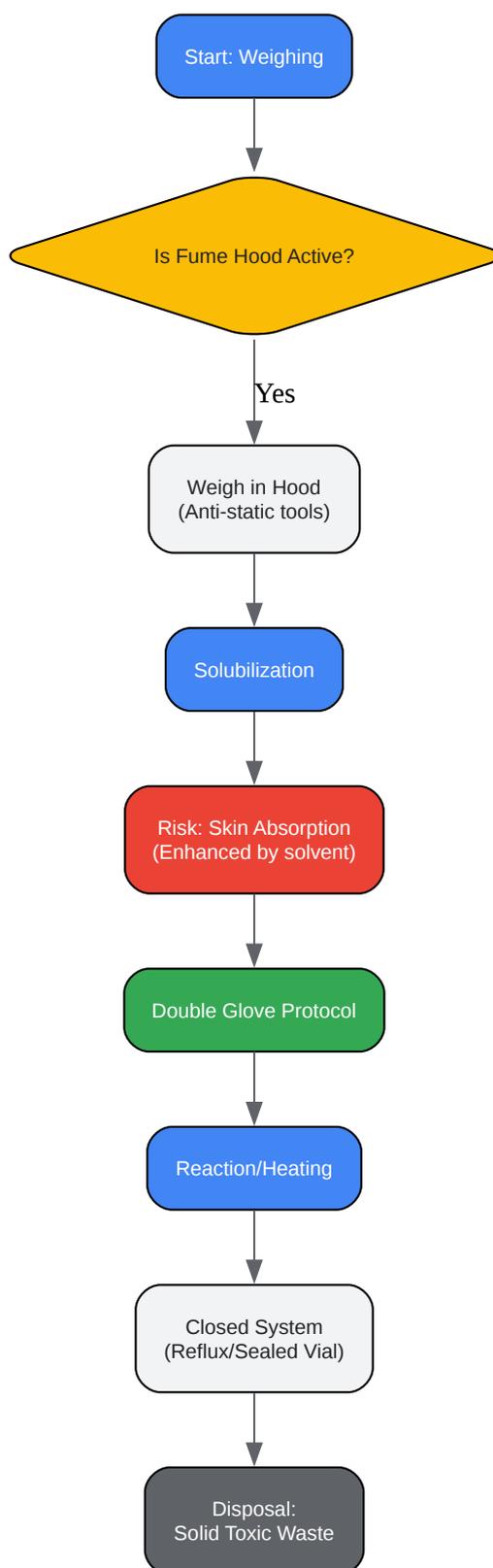
- Primary Containment: All weighing and transfer operations must occur inside a certified chemical fume hood.[1][2]
- Static Control: As a dry powder, this compound can generate static charge.[1][2] Use anti-static weighing boats and ground equipment if handling >100g.[1][2]

### Personal Protective Equipment (PPE) Matrix

Body Part	Standard Protocol	Senior Scientist Recommendation (Best Practice)
Hands	Nitrile Gloves (0.11mm)	Double Gloving: Nitrile (inner) + Laminate/Barrier (outer) if dissolving in DMSO/DCM.[1] Reason: Nitriles can permeate standard gloves when in organic solution.[1][2]
Respiratory	Fume Hood	N95/P100 Mask if working outside hood (e.g., equipment maintenance) or if dust generation is uncontrolled.[1][2]
Eyes	Safety Glasses	Chemical Goggles or Face Shield if handling large quantities or liquid solutions.[1]

### Experimental Workflow Visualization

This workflow ensures self-validating safety at every step of the experiment.[1]



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Caption: Step-by-step safety decision tree for handling **4-Fluoro-2-methoxybenzotrile** in the lab.

## Emergency Response

In the event of exposure, immediate action mitigates the risk of systemic toxicity.<sup>[2]</sup>

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen (trained personnel only).<sup>[1][2]</sup> Alert medical personnel to potential nitrile exposure.<sup>[2]</sup>
- Skin Contact: Brush off loose particles before washing.<sup>[1][2]</sup> Wash with soap and water for 15 minutes.<sup>[1][2]</sup> Do not use solvent (ethanol/acetone) to clean skin, as this enhances absorption.<sup>[1][2]</sup>
- Eye Contact: Rinse cautiously with water for 15 minutes.<sup>[1][2][3][4][7]</sup> Remove contact lenses if present.<sup>[1][2][3][4][7]</sup>
- Spill Cleanup:
  - Evacuate dust area.<sup>[1]</sup>
  - Wear N95/P100 respirator and double gloves.<sup>[1][2]</sup>
  - Wet sweep or vacuum (HEPA) to avoid dust generation.<sup>[1][2]</sup>
  - Place in a sealed container labeled "Toxic Solid."

## References

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